

# Technical Guide: Structure and Activity of the Cyclic Peptide CTTHWGFTLC

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## Compound of Interest

Compound Name: CTTHWGFTLC, CYCLIC

Cat. No.: B1495783

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## Introduction

The cyclic peptide CTTHWGFTLC has emerged as a noteworthy inhibitor of matrix metalloproteinases (MMPs), specifically targeting MMP-2 and MMP-9.<sup>[1]</sup> These enzymes are critical in the degradation of the extracellular matrix, a process implicated in various physiological and pathological events, including tumor cell migration and invasion. This guide provides a comprehensive overview of the structure, synthesis, and biological activity of the cyclic peptide CTTHWGFTLC, with a focus on its potential as a therapeutic agent.

## Molecular Structure and Properties

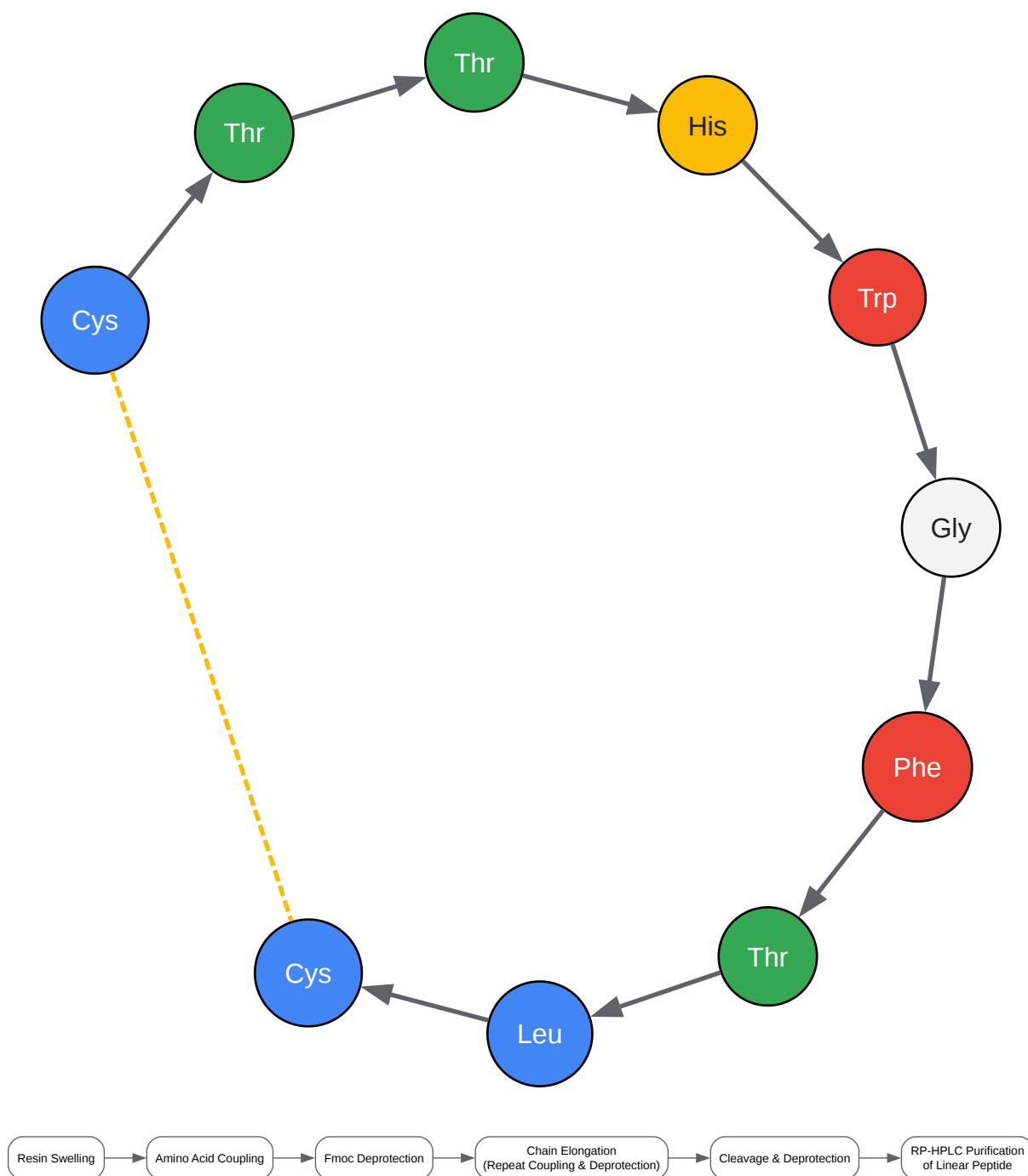
The primary structure of the peptide is composed of the amino acid sequence Cys-Thr-Thr-His-Trp-Gly-Phe-Thr-Leu-Cys. The cyclic nature of this peptide is conferred by a disulfide bond between the two cysteine residues.<sup>[2]</sup><sup>[3]</sup> This cyclization imparts conformational rigidity, which is often associated with increased receptor selectivity and biological potency.<sup>[4]</sup>

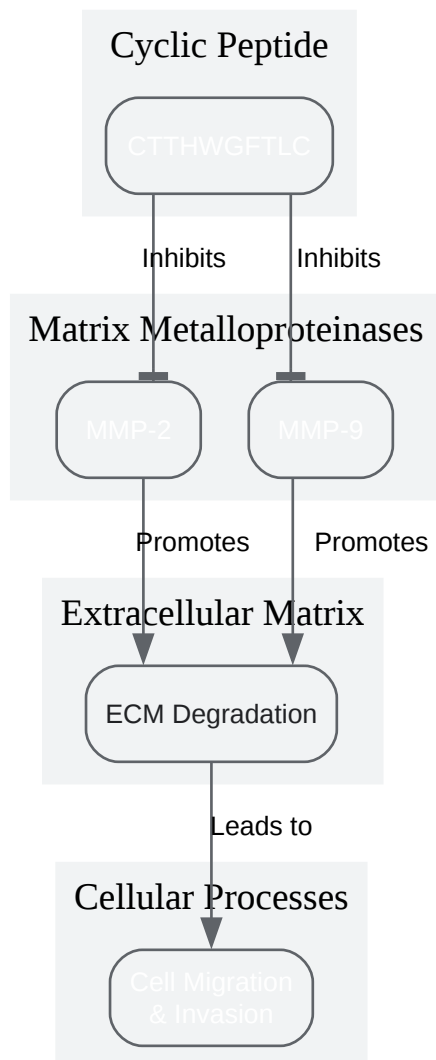
## Physicochemical Properties

Property	Value
Amino Acid Sequence	Cys-Thr-Thr-His-Trp-Gly-Phe-Thr-Leu-Cys
Molecular Formula	C <sub>53</sub> H <sub>75</sub> N <sub>13</sub> O <sub>13</sub> S <sub>2</sub>
Molecular Weight	1186.37 g/mol
Cyclization	Disulfide bridge between Cys1 and Cys10

## Structural Diagram

The disulfide bridge between the N-terminal and C-terminal cysteine residues creates a cyclic structure that is crucial for its biological activity.





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